

Standard Operating Procedure: Garbanzol Disposal

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Compound of Interest

Compound Name: Garbanzol

Cat. No.: B183714

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Disclaimer: This document provides general guidance for the proper disposal of **Garbanzol** in a laboratory setting. A specific, comprehensive Safety Data Sheet (SDS) for **Garbanzol** (CAS No. 1226-22-8) is not readily available in public domains. Therefore, **Garbanzol** must be treated as a potentially hazardous chemical. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols that comply with all local, state, and federal regulations.^{[1][2]}

Pre-Disposal Hazard Assessment

Before handling, a thorough hazard assessment is crucial. Lacking a specific SDS, researchers must review all available data for **Garbanzol** and similar flavonoid compounds.

- **Review Chemical Properties:** **Garbanzol** is a flavanone, a type of flavonoid, that exists as a solid powder.^{[3][4][5]} It is soluble in various organic solvents, including DMSO, Acetone, Chloroform, and Ethyl Acetate.^[3]
- **Assess Potential Hazards:** In the absence of specific toxicity data, assume the compound may be harmful if ingested, inhaled, or comes into contact with skin.^[6] Handle with all appropriate safety precautions.
- **Evaluate Environmental Hazards:** The environmental impact is unknown. Assume the substance is hazardous to aquatic life and should not be disposed of down the drain.^{[6][7]}

- Consult Institutional EHS: Your institution's EHS department is the primary authority for guidance on hazardous waste disposal.^{[1][2]} They will provide specific instructions based on regulations and best practices.

Garbanzol Properties Summary

Property	Value	Source(s)
CAS Number	1226-22-8	^{[3][5][8]}
Chemical Class	Flavanonol (a type of flavonoid)	^{[4][5]}
Molecular Formula	C15H12O5	^{[3][4][8]}
Molar Mass	272.25 g/mol	^{[3][4][5]}
Physical State	Solid, Powder	^{[3][4]}
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	^[3]

General Disposal Protocol for Garbanzol Waste

This protocol outlines the general steps for preparing **Garbanzol** waste for collection by your institution's hazardous waste management service.

Required Materials:

- Personal Protective Equipment (PPE): Lab coat, safety glasses/goggles, appropriate chemical-resistant gloves (e.g., nitrile).
- Designated hazardous waste containers (for solid and liquid waste).
- Hazardous waste labels (provided by your EHS department).
- Fume hood.

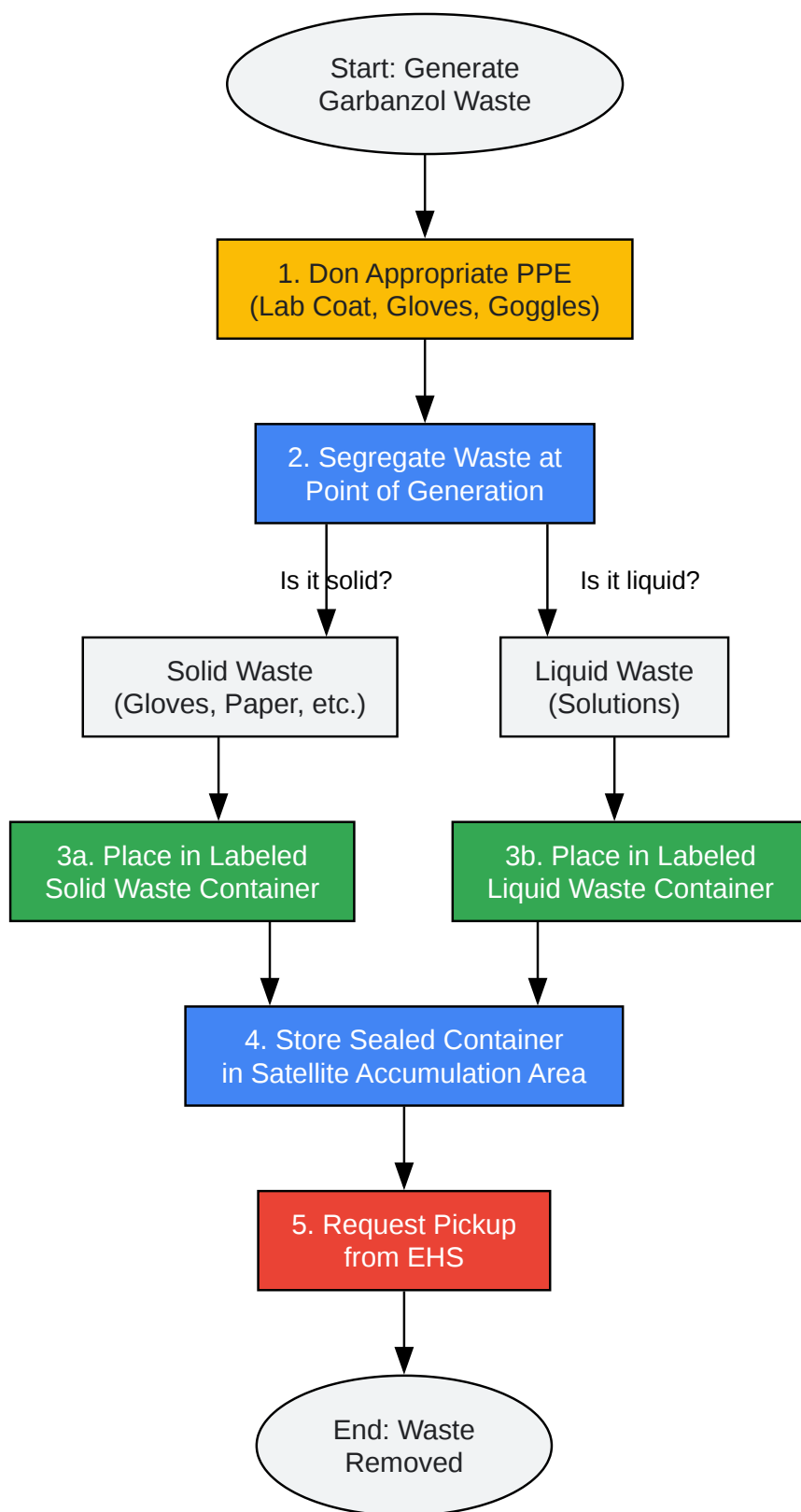
Procedure:

- Don PPE: Before handling **Garbanzol** or its waste, put on your lab coat, safety glasses, and gloves.
- Segregate Waste: At the point of generation, separate **Garbanzol** waste from all other waste streams. Do not mix with other chemical wastes unless explicitly approved by your EHS department.^[1]
 - Solid Waste: Place contaminated disposable items such as gloves, weighing papers, absorbent pads, and empty stock containers into the designated "Hazardous Solid Waste" container.
 - Liquid Waste: Solutions containing **Garbanzol** should be collected in a designated "Hazardous Liquid Waste" container. Since **Garbanzol** is soluble in non-halogenated organic solvents, it should likely be disposed of in a non-halogenated waste stream.^{[3][9]} Always confirm the correct waste stream with your EHS office.
- Container Management:
 - Use containers that are compatible with the chemical waste.^[9]
 - Keep containers securely sealed when not in immediate use to prevent spills or the release of vapors.^[1]
 - Do not overfill liquid waste containers; leave at least 10-25% headspace to allow for vapor expansion.^{[1][9]}
- Labeling and Storage:
 - Affix a completed hazardous waste label to the container as soon as the first drop of waste is added. Ensure all fields are filled out accurately, including the full chemical name ("**Garbanzol**").^[1]
 - Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within your laboratory. This area should be secure, away from drains, and under the control of laboratory personnel.^[1]
- Arrange for Disposal:

- Once the container is full or you are finished with the process, contact your institution's EHS department to schedule a pickup for the hazardous waste.^[1]^[2] Follow their specific procedures for requesting a waste pickup.

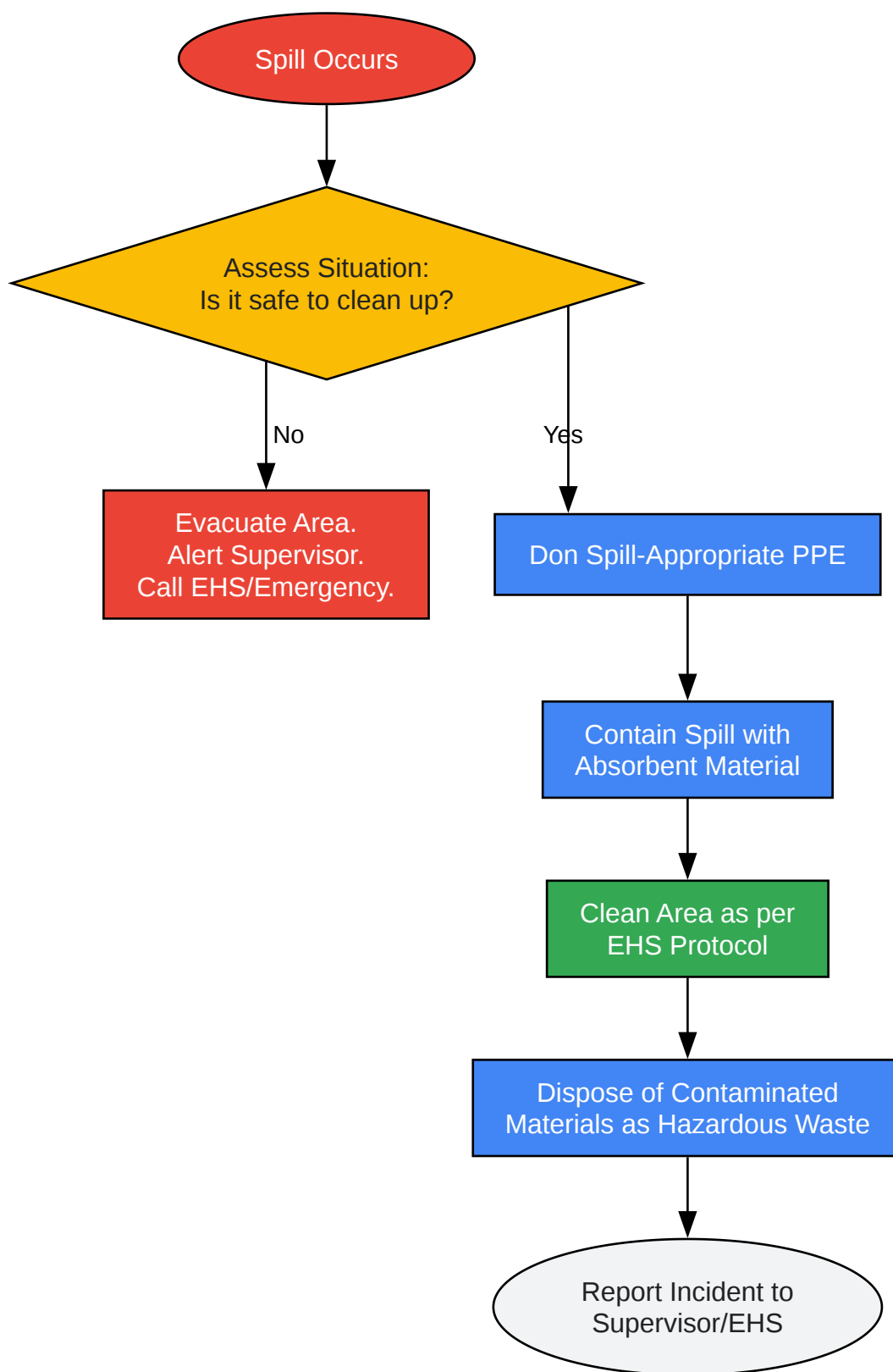
Visual Workflow Guides

The following diagrams illustrate the procedural workflows for safe handling and disposal.



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Caption: Workflow for proper segregation and disposal of **Garbanzol** waste.



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Caption: Decision tree for responding to a laboratory spill.

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References

- 1. benchchem.com [benchchem.com]
- 2. EHSO Manual 2025-2026 - Hazardous Waste [labman.ouhsc.edu]
- 3. Garbanzol | CAS:1226-22-8 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. Garbanzol | C₁₅H₁₂O₅ | CID 442410 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Garbanzol - Wikipedia [en.wikipedia.org]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. fishersci.com [fishersci.com]
- 8. CAS Common Chemistry [commonchemistry.cas.org]
- 9. nipissingu.ca [nipissingu.ca]
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